

Application Notes and Protocols: Solvent Properties of Dichlorodifluoropropane Isomers

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Compound of Interest

Compound Name: 1,3-Dichloro-1,1-difluoropropane

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These application notes provide a summary of the known solvent properties of dichlorodifluoropropane isomers and detailed experimental protocols for their determination. Due to the limited availability of comprehensive experimental data for all isomers, this document combines reported values with standardized methodologies for in-house characterization.

Introduction to Dichlorodifluoropropane Isomers as Solvents

Dichlorodifluoropropane isomers, with the chemical formula $C_3H_4Cl_2F_2$, represent a class of halogenated hydrocarbons. The specific placement of chlorine and fluorine atoms on the propane backbone results in various isomers, each with distinct physical and chemical properties.^[1] These properties, such as boiling point, density, and polarity, directly influence their suitability as solvents in various applications, including chemical synthesis, extractions, and formulations. The unique combination of chlorine and fluorine atoms can impart a balance of solvency for a range of organic compounds while maintaining relatively low flammability.

Physicochemical Properties of Dichlorodifluoropropane Isomers

The following table summarizes the available quantitative data for various dichlorodifluoropropane isomers. It is important to note that experimentally verified data for all isomers is not readily available in the public domain. Where experimental data is lacking, computed or estimated values are provided and clearly noted. Researchers are encouraged to verify these properties experimentally using the protocols outlined in this document.

Property	1,1-dichloro-2,2-difluoropropane	1,2-dichloro-1,2-difluoropropane	1,3-dichloro-1,1-difluoropropane
Molecular Formula	C ₃ H ₄ Cl ₂ F ₂	C ₃ H ₄ Cl ₂ F ₂	C ₃ H ₄ Cl ₂ F ₂
Molecular Weight (g/mol)	148.96[2]	148.97[3]	148.96[4]
Boiling Point (°C)	Not Available	79[3]	Not Available
Density (g/cm ³)	1.367[5]	Not Available	Not Available
Calculated XLogP3	2.6[2]	Not Available	2.5[4]
Refractive Index	Not Available	Not Available	Not Available
Viscosity (cP at 20°C)	Not Available	Not Available	Not Available
Solubility in Water	Poorly soluble (expected)[6]	Poorly soluble (expected)	Poorly soluble (expected)
Solubility in Organic Solvents	Soluble (expected)[6]	Soluble (expected)	Soluble (expected)

Note: "Not Available" indicates that the data was not found in the searched literature. Researchers are advised to determine these properties experimentally. The XLogP3 value is a computed measure of hydrophobicity.

Experimental Protocols

The following are detailed protocols for determining key solvent properties of dichlorodifluoropropane isomers.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^{[7][8]}

Apparatus:

- Heating mantle or oil bath
- Round-bottom flask
- Condenser
- Thermometer (-10 to 110°C)^[7]
- Boiling chips
- Distillation head
- Receiving flask

Procedure:

- Place a small volume (e.g., 5-10 mL) of the dichlorodifluoropropane isomer into the round-bottom flask and add a few boiling chips.
- Assemble the distillation apparatus with the thermometer bulb positioned just below the side arm of the distillation head.^[9]
- Begin heating the flask gently.
- Record the temperature at which the liquid begins to boil and a steady stream of condensate is observed on the thermometer.^[8] This temperature is the boiling point.
- For high accuracy, the distillation should be carried out slowly to ensure thermal equilibrium between the liquid and vapor phases.^[9]

Determination of Density

Density is the mass per unit volume of a substance. The ASTM D3505 standard test method can be adapted for this purpose.^{[10][11][12]}

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance (accurate to ± 0.1 mg)
- Constant temperature water bath
- Thermometer

Procedure:

- Clean and dry the pycnometer thoroughly and record its empty mass.
- Calibrate the pycnometer by filling it with deionized water of a known temperature and density and record the mass.
- Empty and dry the pycnometer.
- Fill the pycnometer with the dichlorodifluoropropane isomer.
- Place the filled pycnometer in the constant temperature water bath (e.g., 20°C) until it reaches thermal equilibrium.
- Adjust the volume of the liquid to the calibration mark, ensuring no air bubbles are present.
- Dry the outside of the pycnometer and record its mass.
- Calculate the density using the formula: $\text{Density} = (\text{mass of liquid}) / (\text{volume of pycnometer})$.

Determination of Viscosity

Viscosity is a measure of a fluid's resistance to flow. For low-viscosity solvents, a capillary viscometer is suitable.

Apparatus:

- Ubbelohde or similar capillary viscometer

- Constant temperature water bath
- Stopwatch
- Pipette

Procedure:

- Clean and dry the viscometer thoroughly.
- Pipette a precise volume of the dichlorodifluoropropane isomer into the viscometer.
- Place the viscometer in the constant temperature water bath and allow it to equilibrate.
- By applying suction or pressure, draw the liquid up through the capillary tube to above the upper timing mark.
- Release the pressure/suction and measure the time it takes for the liquid meniscus to fall from the upper to the lower timing mark.
- Repeat the measurement at least three times and calculate the average flow time.
- The kinematic viscosity can be calculated using the viscometer constant. The dynamic viscosity is the product of the kinematic viscosity and the density of the liquid.

Determination of Solubility

Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.^[13]

Apparatus:

- Test tubes or small vials
- Analytical balance
- Vortex mixer or shaker bath^[14]
- Temperature-controlled incubator or water bath

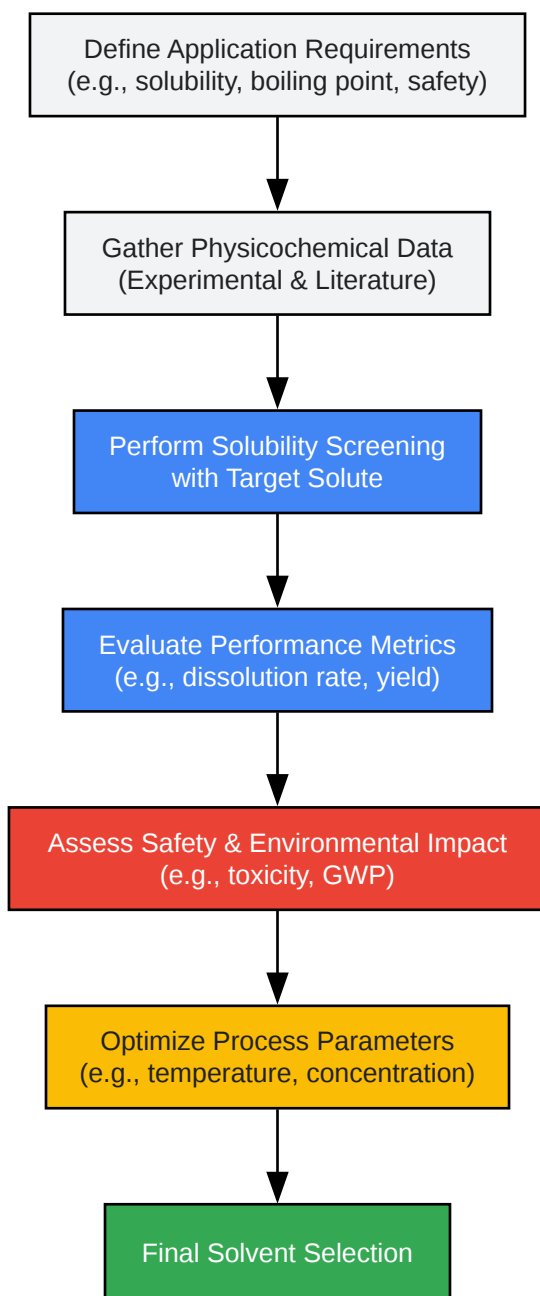
- Spatula

Procedure:

- Add a known volume or mass of the dichlorodifluoropropane isomer (the solvent) to a series of test tubes.[\[13\]](#)
- Incrementally add a known mass of the solute to be tested to each test tube.[\[15\]](#)
- After each addition, cap the test tube and agitate it vigorously at a constant temperature until the solute dissolves completely.[\[13\]](#)
- Continue adding the solute until a saturated solution is formed, indicated by the presence of undissolved solid.[\[15\]](#)
- The solubility can be expressed as the mass of solute per volume or mass of solvent.
- For quantitative analysis, the saturated solution can be filtered and the concentration of the solute in the filtrate determined using an appropriate analytical technique (e.g., UV-Vis spectroscopy, HPLC).[\[16\]](#)

Logical Workflow for Solvent Selection

The following diagram illustrates a logical workflow for selecting a suitable dichlorodifluoropropane isomer as a solvent for a specific application.



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Caption: A logical workflow for the selection of a dichlorodifluoropropane isomer as a solvent.

This workflow begins with defining the critical parameters for the intended application. Subsequently, available data on the isomers is collected and supplemented with experimental solubility screening. The performance of the solvent-solute system is then evaluated, followed by a crucial safety and environmental assessment. Finally, the process parameters are optimized, leading to the final solvent selection. This systematic approach ensures that the

chosen isomer is not only effective for the application but also meets the necessary safety and environmental standards.

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References

- 1. 1,3-Dichloro-1,1-difluoropropane | 819-00-1 | Benchchem [benchchem.com]
- 2. 1,1-Dichloro-2,2-difluoropropane | C₃H₄Cl₂F₂ | CID 14794048 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,2-dichloro-1,2-difluoropropane [stenutz.eu]
- 4. 1,3-Dichloro-1,1-difluoropropane | C₃H₄Cl₂F₂ | CID 69959 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1,1-dichloro-2,2-difluoropropane [stenutz.eu]
- 6. Buy 1,2-Dichloro-1,1-difluoropropane (EVT-1206915) | 134190-52-6 [evitachem.com]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 8. cdn.juniata.edu [cdn.juniata.edu]
- 9. vernier.com [vernier.com]
- 10. store.astm.org [store.astm.org]
- 11. store.astm.org [store.astm.org]
- 12. standards.iteh.ai [standards.iteh.ai]
- 13. Measuring Solubility | Secondaire | Alloprof [alloprof.qc.ca]
- 14. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 15. sciencebuddies.org [sciencebuddies.org]
- 16. lup.lub.lu.se [lup.lub.lu.se]
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